

Essential Safety and Operational Guide for 1'-Hydroxy-2'-acetonaphthone

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Compound of Interest

Compound Name: 1'-Hydroxy-2'-acetonaphthone

Cat. No.: B147030

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This guide provides immediate safety, handling, and disposal protocols for researchers, scientists, and drug development professionals working with **1'-Hydroxy-2'-acetonaphthone**. The following procedures are designed to ensure a safe laboratory environment and proper logistical management of this chemical.

Chemical Identifier:

- Name: **1'-Hydroxy-2'-acetonaphthone**
- Synonyms: 2-Acetyl-1-naphthol
- CAS Number: 711-79-5[1][2]
- Molecular Formula: C₁₂H₁₀O₂[1][2][3]
- Molecular Weight: 186.21 g/mol [2][3]

Hazard Identification and GHS Classification

1'-Hydroxy-2'-acetonaphthone is classified as a hazardous substance. All personnel must be familiar with its potential hazards before handling.

Hazard Class	GHS Classification
Acute Toxicity (Oral)	Category 4[1]
Acute Toxicity (Dermal)	Category 4[1]
Acute Toxicity (Inhalation)	Category 4[1]
Skin Corrosion/Irritation	Category 2[1][2][3]
Serious Eye Damage/Eye Irritation	Category 2[1][2][3]
Skin Sensitisation	Category 1[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory Tract Irritation)[1][2][3]

Hazard Statements:

- H302: Harmful if swallowed.[1]
- H312: Harmful in contact with skin.[1]
- H315: Causes skin irritation.[1][2][3]
- H317: May cause an allergic skin reaction.[1]
- H319: Causes serious eye irritation.[1][2][3]
- H332: Harmful if inhaled.[1]
- H335: May cause respiratory irritation.[1][2][3]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **1'-Hydroxy-2'-acetonaphthone** to minimize exposure risk.

Protection Type	Recommended Equipment	Specification/Standard
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield may be required for splash hazards.	Conforming to EN166 or equivalent.
Skin Protection	Chemical-resistant, impervious gloves. A lab coat or chemical-resistant apron. Closed-toe shoes.	Wear suitable protective clothing.[4]
Respiratory Protection	A NIOSH-approved N95 dust mask or higher for solids. If vapors are generated, a respirator with an organic vapor cartridge is necessary.	Use only in a well-ventilated area.[1]

Glove Selection Guide:

Due to the aromatic ketone structure, glove material selection is critical. The following table provides a general guide; however, it is recommended to consult the glove manufacturer's specific chemical resistance data.

Glove Material	Recommendation for Aromatic Ketones
Butyl Rubber	Recommended for polar organics like ketones. [5]
Viton™	Good for organic solvents but may have poor performance against some ketones.[5][6]
Nitrile	Fair to poor resistance to many ketones. Not recommended for prolonged contact.
Neoprene	Fair resistance.
Natural Rubber (Latex)	Poor resistance. Not recommended.[6]

Operational Plan: Handling and Storage

Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood, especially when handling the solid to avoid dust generation.[7]
- Ensure eyewash stations and safety showers are readily accessible in the immediate work area.[8]

Handling Procedures:

- Read and understand the Safety Data Sheet (SDS) before starting any work.
- Avoid all personal contact, including inhalation of dust or vapors.[9]
- Wear all required PPE as specified in the table above.
- Avoid generating dust. Use dry clean-up procedures for spills.[1]
- Do not eat, drink, or smoke in the work area.[1]
- Wash hands thoroughly with soap and water after handling.[1]

Storage:

- Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[1][10]
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[7]
- Protect containers from physical damage.[1]

Emergency and First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor.[10]
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation or a rash occurs, get medical advice/attention.[1][10]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[10]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.

Disposal Plan

All waste containing **1'-Hydroxy-2'-acetonaphthone** must be treated as hazardous waste.

Waste Collection and Segregation:

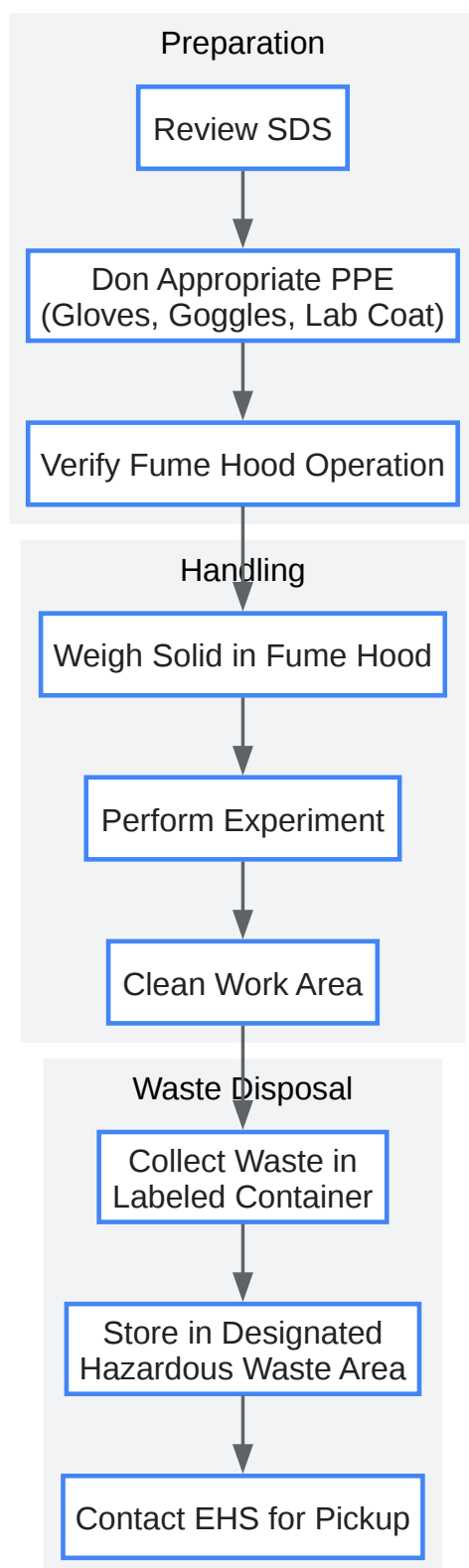
- Collect waste **1'-Hydroxy-2'-acetonaphthone** and any contaminated materials (e.g., gloves, weighing paper, pipette tips) in a dedicated, chemically compatible, and sealable container.
[7]
- Label the container clearly as "Hazardous Waste" and specify the contents as "**1'-Hydroxy-2'-acetonaphthone**".[7]
- Store the sealed waste container in a designated, secure, and well-ventilated area away from incompatible materials.[7]

Disposal Method:

- The primary and recommended method of disposal is through a licensed hazardous waste disposal facility.[7]

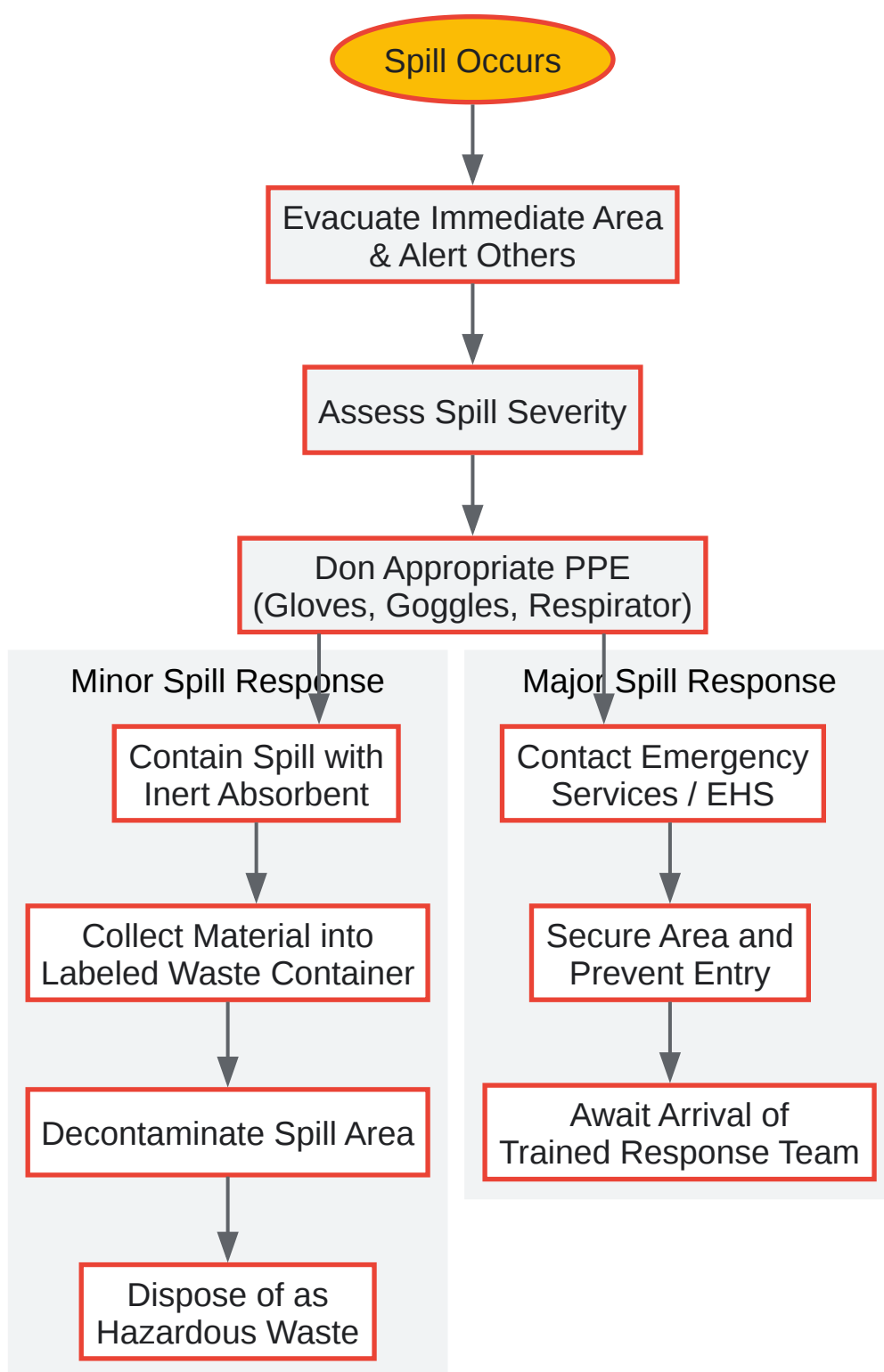
- Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and disposal.[\[7\]](#)
- Alternatively, incineration at an approved site may be used.[\[9\]](#)
- Do not dispose of this chemical down the drain or in regular trash.

Visual Workflow Diagrams



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Caption: Workflow for handling **1'-Hydroxy-2'-acetonaphthone**.



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Caption: Spill response workflow for **1'-Hydroxy-2'-acetonaphthone**.

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